

N-Ethyl-4-bromobenzylamine safety, handling, and storage protocols

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Compound of Interest

Compound Name: N-Ethyl-4-bromobenzylamine

Cat. No.: B183233

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An In-depth Technical Guide to the Safe Handling, and Storage of **N-Ethyl-4-bromobenzylamine**

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A complete Safety Data Sheet (SDS) for **N-Ethyl-4-bromobenzylamine** (CAS 856795-95-4) was not available. Therefore, this guide has been compiled using information from chemical suppliers and supplemented with data from the SDS of closely related compounds, such as 4-Bromobenzylamine and Benzylamine. All safety procedures should be conducted in a controlled laboratory setting by trained professionals.

Chemical Identification and Properties

N-Ethyl-4-bromobenzylamine is a substituted benzylamine derivative. Its known properties are summarized below.

Property	Value	Source
CAS Number	856795-95-4	[1]
Molecular Formula	C ₉ H ₁₂ BrN	[1]
Molecular Weight	214.10 g/mol	[1]
Physical Form	Liquid	
Purity	97%	

Hazard Identification and Safety Summary

Based on available data, **N-Ethyl-4-bromobenzylamine** is classified as a warning-level hazard. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

GHS Hazard Classification

Pictogram	Signal Word	Hazard Statements
GHS07	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Source:

Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First Aid Measures

In the event of exposure, immediate action is critical. The following are general first-aid procedures based on the hazards of similar benzylamine compounds.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)

- **Skin Contact:** Remove contaminated clothing and shoes immediately. Wash affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[2\]](#)
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[3\]](#)
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)

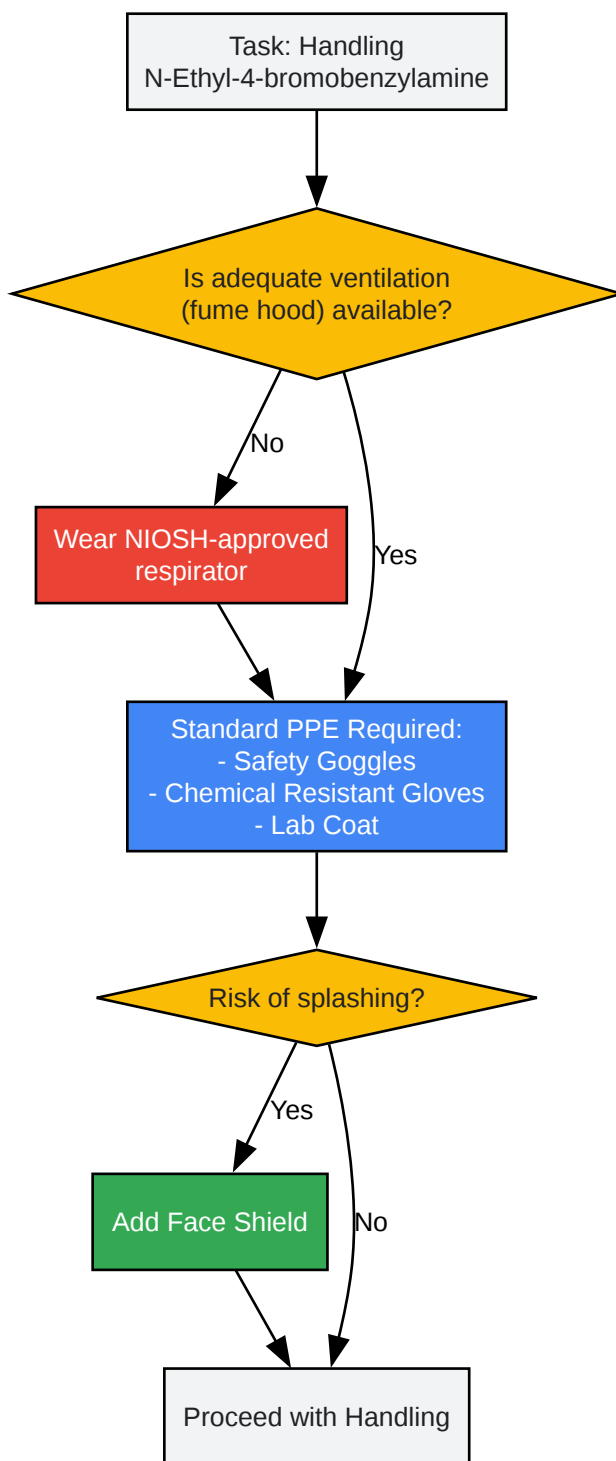
Handling and Storage Protocols

Proper handling and storage are essential to minimize risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[\[3\]](#)
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile or neoprene) and a lab coat. Ensure gloves are inspected prior to use.[\[3\]](#)
- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is recommended.[\[4\]](#)



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Personal Protective Equipment (PPE) Selection Workflow.

Safe Handling Practices

- Avoid all personal contact, including inhalation of vapors.[5]

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Keep containers tightly closed when not in use.
- Avoid contact with incompatible materials such as strong oxidizing agents.
- Wash hands thoroughly after handling.

Storage Conditions

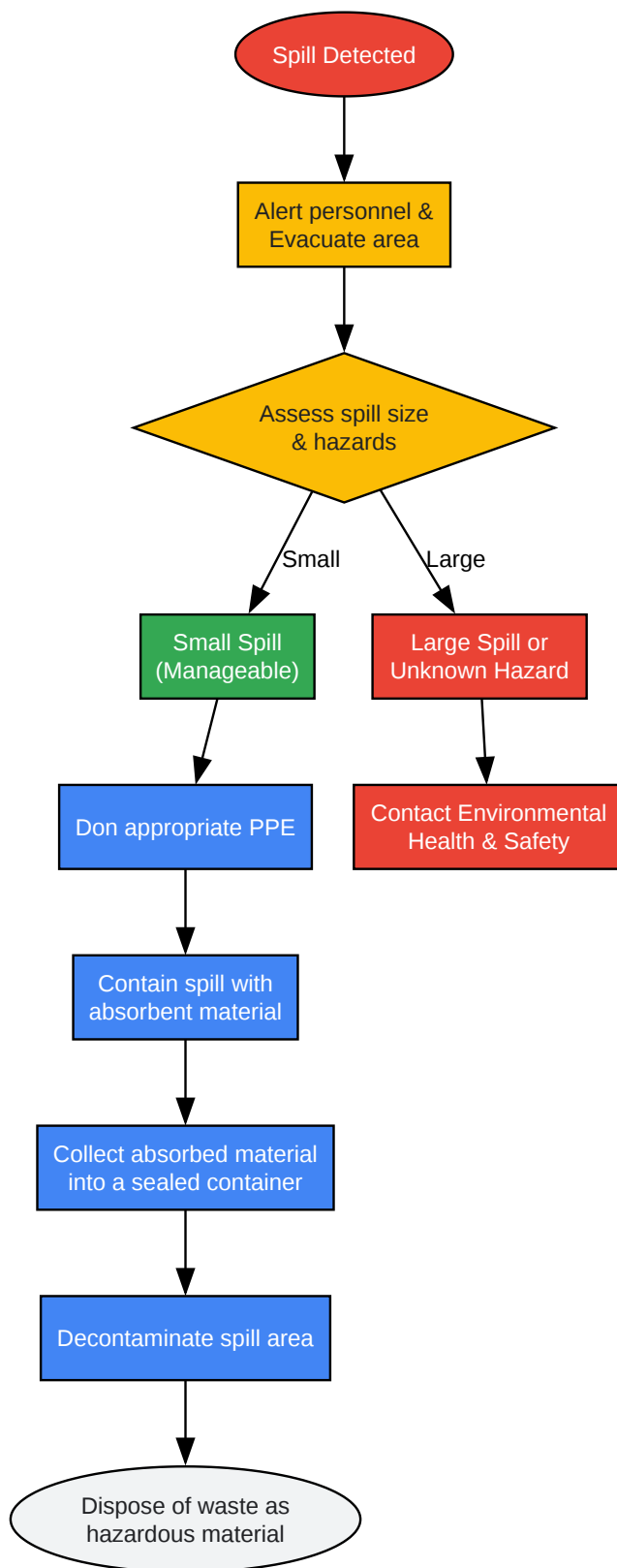
- Temperature: Store in a refrigerator at 2-8°C.
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon).
- Light: Keep in a dark place, protected from light.
- Incompatibilities: Store away from strong oxidizing agents.

Accidental Release and Disposal Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the spill. Use a non-combustible absorbent material like sand or vermiculite.
- Neutralize (if applicable): For benzylamine compounds, which are basic, a weak acid can be used for neutralization after absorption.
- Collect: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.



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General Laboratory Spill Response Workflow.

Waste Disposal

Chemical waste must be disposed of in accordance with all applicable regulations. Contact your institution's Environmental Health and Safety department for specific guidance. Do not dispose of down the drain.

Toxicological and Physical Data (from Analogous Compounds)

Since specific data for **N-Ethyl-4-bromobenzylamine** is limited, the following tables provide information for the closely related compound 4-Bromobenzylamine (CAS 3959-07-7). This data should be used for guidance only.

Toxicological Information (4-Bromobenzylamine)

Effect	Information
Acute Toxicity	Causes severe skin burns and eye damage.[3]
Skin Corrosion/Irritation	Category 1B - Causes severe skin burns.[6]
Eye Damage/Irritation	Category 1 - Causes serious eye damage.[6]

Physical and Chemical Properties (4-Bromobenzylamine)

Property	Value
Molecular Weight	186.05 g/mol
Physical State	Solid
Melting Point	62-64 °C (approx.)
Boiling Point	115-124 °C @ 12 mmHg

Source for table data:[6]

This guide provides a foundational understanding of the safety, handling, and storage protocols for **N-Ethyl-4-bromobenzylamine**, based on the best available information. Always consult with your institution's safety office and perform a thorough risk assessment before beginning any work with this chemical.

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